

# Application Notes and Protocols for Sprinkler Irrigation of Fluazifop-P

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## Compound of Interest

Compound Name: *Fluazifop-P*

Cat. No.: *B166914*

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## For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Fluazifop-P**, the R-enantiomer of fluazifop, is a selective, post-emergence herbicide widely used for the control of annual and perennial grass weeds in a variety of broad-leaved crops.<sup>[1]</sup> <sup>[2]</sup> Its mode of action is the inhibition of acetyl-CoA carboxylase (ACCase), an enzyme critical for lipid synthesis in grasses.<sup>[1]</sup><sup>[3]</sup> This disruption of lipid production leads to the death of the weed. The application of **Fluazifop-P** through sprinkler irrigation systems, a practice known as chemigation, has been investigated as a viable alternative to conventional ground or aerial spraying.<sup>[4]</sup><sup>[5]</sup><sup>[6]</sup> This method offers potential advantages in terms of application timing and flexibility.<sup>[6]</sup>

These application notes provide a comprehensive overview of the techniques and protocols for the application of **Fluazifop-P** via sprinkler irrigation, based on available scientific literature.

### Physicochemical Properties and Environmental Fate

**Fluazifop-P** is typically formulated as a butyl ester (**Fluazifop-P-butyl**) for enhanced foliar uptake.<sup>[1]</sup> In the plant and soil, the butyl ester is rapidly hydrolyzed to the active acid form, **fluazifop-P**.<sup>[1]</sup><sup>[7]</sup> The acid form is relatively mobile in soil and can be subject to leaching, particularly in permeable soils with shallow water tables.<sup>[7]</sup><sup>[8]</sup> The primary degradation of

**Fluazifop-P** in soil is microbial, leading to the formation of metabolites such as 2-hydroxy-5-trifluoromethyl-pyridin (TFMP).[7][9]

#### Efficacy and Mode of Uptake in Sprinkler Irrigation

Field studies have demonstrated that the application of **Fluazifop-P** through sprinkler irrigation can achieve weed control comparable to conventional spray applications for certain grass species, such as large crabgrass.[4][5] Interestingly, greenhouse studies suggest that root uptake of **Fluazifop-P** may play a more significant role in sprinkler applications compared to conventional methods.[4][5] However, shoot uptake remains the primary route for controlling emerged weeds.[6] The dilute concentration of the herbicide in irrigation water, when combined with a crop oil concentrate, has been shown to be effective, particularly when applied to the whorl or second leaf of grass weeds.[4][5] An increase in the concentration of nonemulsified oil in the treatment solution can enhance herbicide deposition and retention.[4][5]

## Quantitative Data on Sprinkler Irrigation Application of **Fluazifop-P**

The following tables summarize quantitative data from research studies on the application of **Fluazifop-P** through sprinkler irrigation. It is important to note that specific application rates and water volumes may vary depending on the target weed species, crop, soil type, and environmental conditions.

Table 1: Application Rates and Efficacy of Sprinkler-Applied **Fluazifop-P** for Control of Large Crabgrass

Fluazifop-P Rate (kg a.i./ha)	Irrigation Volume (cm)	Application Method	Weed Control (%)	Crop	Reference
0.14	0.6	Sprinkler	85	Soybean	Guy et al., 1989
0.28	0.6	Sprinkler	95	Soybean	Guy et al., 1989
0.14	N/A	Conventional Spray	88	Soybean	Guy et al., 1989
0.28	N/A	Conventional Spray	98	Soybean	Guy et al., 1989

Table 2: General Application Recommendations from Product Labels for Sprinkler Application

Product Formulation	Application Rate (Product)	Water Volume (L/ha)	Target Weeds	Crop(s)
Genfarm Fluazifop (212 g/L Fluazifop-P)	1 L/ha	50	Carpet Grass, Couch Grass, Johnson Grass, Kikuyu Grass, Paspalum (seedlings)	Forestry
4Farmers Fluazifop (212 g/L Fluazifop-P)	1 L/ha	50	Carpet Grass, Couch Grass, Johnson Grass, Kikuyu Grass, Paspalum (seedlings)	Forestry

Note: The application rates from product labels are given in terms of the formulated product. Researchers should always calculate the rate of the active ingredient (a.i.) for scientific studies.

# Experimental Protocols

The following are detailed methodologies for conducting key experiments to evaluate the efficacy and crop safety of **Fluazifop-P** applied through sprinkler irrigation.

## Protocol 1: Field Efficacy and Crop Tolerance Trial

### 1. Experimental Design:

- Randomized complete block design with 3-4 replications.
- Individual plot size: 3 m x 6 m.
- Treatments should include:
  - Untreated control (irrigation with water only).
  - Multiple rates of sprinkler-applied **Fluazifop-P** (e.g., 0.1, 0.2, and 0.4 kg a.i./ha).
  - A standard conventional spray application of **Fluazifop-P** at a recommended rate.
  - Hand-weeded control.

### 2. Site Selection and Preparation:

- Select a field with uniform soil type and a natural or seeded infestation of the target grass weed species.
- Prepare the seedbed according to standard practices for the test crop.
- Plant the crop and allow it and the weeds to emerge and establish to the desired growth stage for application (e.g., 3-5 leaf stage for annual grasses).

### 3. Herbicide Application:

- Sprinkler Application:
  - Use a calibrated research-grade sprinkler irrigation system (e.g., a lateral move or solid set system with appropriate nozzles to ensure uniform water distribution).
  - Calculate the amount of **Fluazifop-P** formulation and adjuvant (e.g., crop oil concentrate at 1% v/v) needed for each plot.
  - Inject the herbicide solution into the irrigation water at a constant rate during the irrigation event. The duration of injection should be sufficient to allow the herbicide to be evenly distributed across the plot.
  - Apply a predetermined amount of irrigation water (e.g., 0.6 to 1.25 cm) to move the herbicide into the upper soil profile and onto the weed foliage.
- Conventional Spray Application:

- Use a calibrated backpack or tractor-mounted sprayer with flat-fan nozzles.
- Apply the herbicide in a spray volume of 100-200 L/ha.

#### 4. Data Collection:

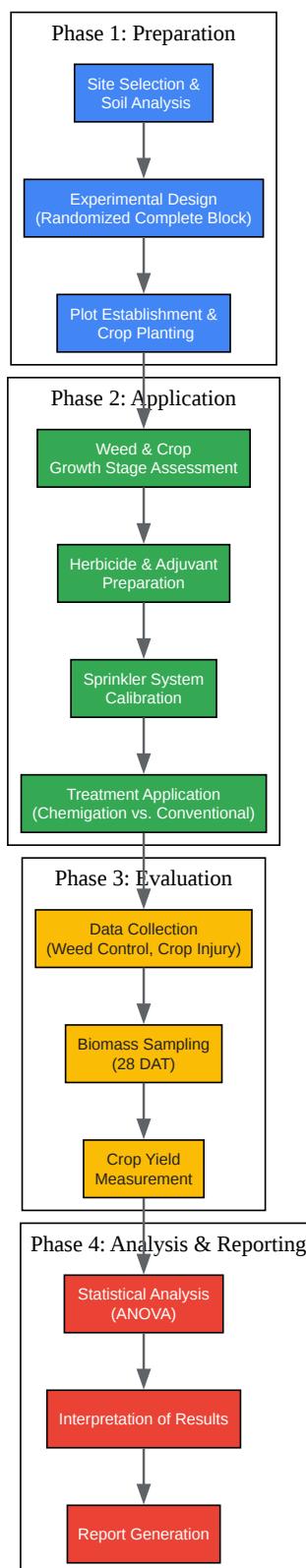
- Weed Control: Visually assess weed control at 7, 14, and 28 days after treatment (DAT) using a scale of 0% (no control) to 100% (complete control).
- Weed Biomass: At 28 DAT, harvest the above-ground biomass of the target weed species from a designated quadrat within each plot. Dry the biomass to a constant weight and record.
- Crop Injury: Visually assess crop injury at 7, 14, and 28 DAT using a scale of 0% (no injury) to 100% (crop death).
- Crop Yield: At crop maturity, harvest the crop from the center of each plot and determine the yield.

#### 5. Statistical Analysis:

- Analyze the data using Analysis of Variance (ANOVA).
- Use a suitable mean separation test (e.g., Fisher's Protected LSD at  $p \leq 0.05$ ) to compare treatment means.

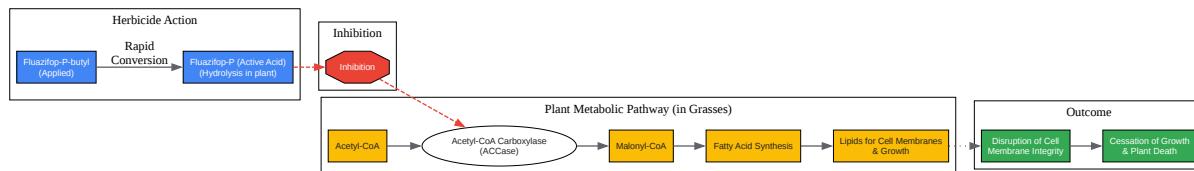
## Visualizations

Experimental Workflow for Field Evaluation of Sprinkler-Applied **Fluazifop-P**

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Caption: Experimental workflow for evaluating sprinkler-applied **Fluazifop-P**.

## Mode of Action of **Fluazifop-P**



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Caption: Inhibition of ACCase by **Fluazifop-P** in susceptible grasses.

### Safety Precautions

- Always consult the product label for specific application instructions, restrictions, and safety information.[8][10][11]
- Ensure that the irrigation system is equipped with appropriate safety devices to prevent backflow of the herbicide into the water source.
- Do not apply **Fluazifop-P** through any type of irrigation system unless specifically permitted by the product label.[8]
- Avoid application when weather conditions favor drift from the target area.[8]
- Be aware of the potential for groundwater contamination, especially in areas with permeable soils and shallow water tables.[8]
- Rain or irrigation within one hour of application may reduce efficacy and necessitate a repeat application.[12]

Disclaimer: This document is intended for informational purposes for a scientific audience and does not constitute a recommendation or endorsement of any specific product or practice. All pesticide applications should be made in accordance with the manufacturer's label and applicable laws and regulations.

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